

Technical Guide: Solubility of Adipic Acid Diethanolamine Compound

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Compound of Interest

Compound Name: *Einecs 285-118-2*

CAS No.: *85029-95-4*

Cat. No.: *B12675143*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of the adipic acid diethanolamine compound. The information is tailored for professionals in research, scientific, and drug development fields, offering quantitative data, detailed experimental protocols, and visualizations to support laboratory work and formulation development.

Introduction

The compound formed by the reaction of adipic acid and diethanolamine is an acid-base salt. Adipic acid, a dicarboxylic acid, and diethanolamine, a secondary amine and diol, react to form a compound with potential applications in various fields, including as a surfactant, emulsifying agent, and in the formulation of personal care products.^{[1][2]} Understanding the solubility of this compound is critical for its application, formulation, and process design. This guide summarizes the available quantitative solubility data and provides detailed methodologies for its determination.

Quantitative Solubility Data

The solubility of adipic acid in aqueous solutions of diethanolamine (DEA) is significantly influenced by both the concentration of the diethanolamine solution and the temperature.[3] The reaction between adipic acid and diethanolamine, an organic base, forms a more polar salt, which enhances the solubility of adipic acid in the aqueous amine solution compared to its solubility in water alone.[4] As the temperature increases, the solubility of adipic acid in these solutions also shows a marked increase.[3]

Below is a summary of the quantitative solubility data for adipic acid in aqueous diethanolamine solutions at various concentrations and temperatures.

Temperature (°C)	Solubility in Water (g/100g H ₂ O)	Solubility in 0.2 mol/L DEA (g/100g solution)	Solubility in 0.4 mol/L DEA (g/100g solution)	Solubility in 3.0 mol/L DEA (g/100g solution)
30	2.5	10.2	18.1	50.5
40	3.8	15.3	25.8	58.2
50	5.8	22.5	36.2	66.8
60	8.9	32.8	50.1	75.1
70	13.5	46.5	67.2	83.0
80	20.5	64.0	86.5	90.1
90	30.8	85.1	107.0	96.2

Data extracted from "Investigation on solubility of hydroxy dibasic acids in alkanolamine solutions".[3]

Experimental Protocols

This section details the methodologies for the synthesis of the adipic acid diethanolamine compound and the determination of its solubility.

Synthesis of Adipic Acid Diethanolamine Compound (General Procedure)

The adipic acid diethanolamine compound is formed through a simple acid-base neutralization reaction.

Materials:

- Adipic acid ($C_6H_{10}O_4$)
- Diethanolamine ($C_4H_{11}NO_2$)
- Deionized water
- Magnetic stirrer and stir bar
- Beaker
- pH meter

Procedure:

- Prepare an aqueous solution of diethanolamine of the desired concentration (e.g., 0.2 mol/L, 0.4 mol/L, or 3.0 mol/L).
- Slowly add a stoichiometric amount of adipic acid to the diethanolamine solution while stirring continuously.
- Continue stirring the mixture at room temperature to ensure the complete reaction. The formation of the salt can be monitored by the dissolution of the adipic acid and changes in the pH of the solution.
- The resulting solution contains the adipic acid diethanolamine salt. For obtaining the solid salt, the water can be removed under reduced pressure using a rotary evaporator.

Determination of Solubility

A common method for determining the solubility of a solid in a liquid is the isothermal equilibrium method.^[5]

Materials:

- Adipic acid diethanolamine compound (solid)
- Aqueous diethanolamine solutions of known concentrations (solvent)
- Jacketed glass vessel with a magnetic stirrer
- Constant temperature water bath
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Analytical balance
- Titration apparatus (burette, flask)
- Standardized solution of a strong base (e.g., 0.1 M NaOH) for titration
- pH indicator (e.g., phenolphthalein)

Procedure:

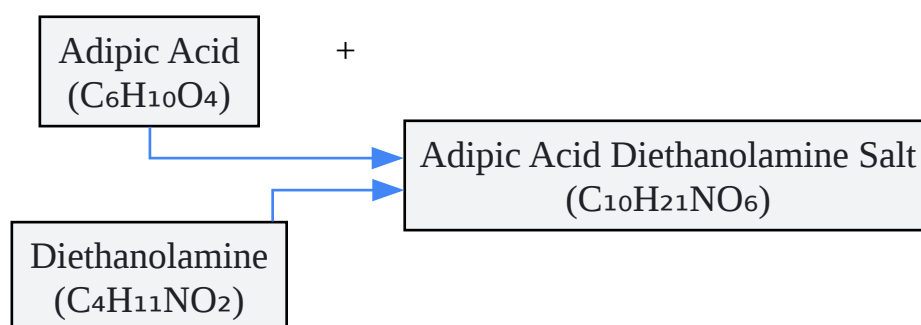
- Add an excess amount of the solid adipic acid diethanolamine compound to a known volume of the aqueous diethanolamine solution in the jacketed glass vessel.
- Set the constant temperature water bath to the desired temperature and allow the vessel to equilibrate.
- Stir the mixture vigorously to facilitate the dissolution of the solid.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that saturation is reached. The attainment of equilibrium can be confirmed by taking samples at different time points until the concentration of the solute remains constant.
- Once equilibrium is reached, stop the stirring and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant liquid using a pre-heated syringe fitted with a filter to avoid precipitation during sampling.
- Accurately weigh the collected sample.

- Determine the concentration of the adipic acid in the sample by acid-base titration with a standardized sodium hydroxide solution.
- The solubility is then calculated from the concentration of the adipic acid in the saturated solution and expressed in the desired units (e.g., g/100g of solution).

Visualizations

Synthesis of Adipic Acid Diethanolamine Salt

The formation of the adipic acid diethanolamine salt is a straightforward acid-base reaction.

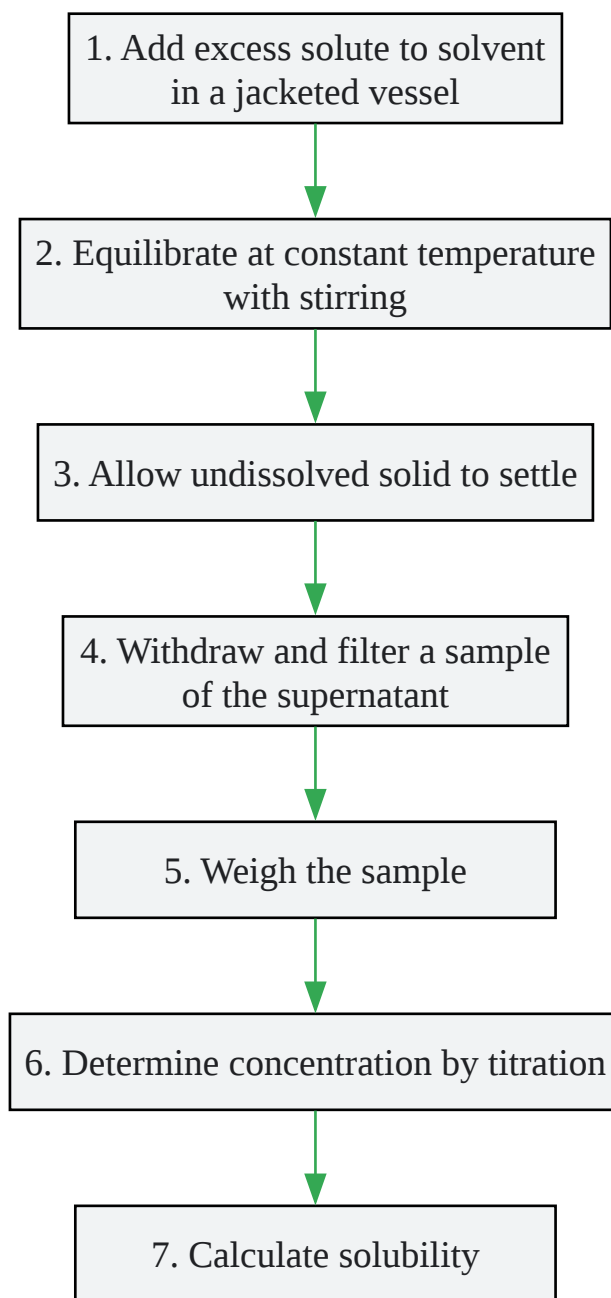


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Caption: Formation of Adipic Acid Diethanolamine Salt.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the isothermal equilibrium method for determining the solubility of the compound.



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Caption: Isothermal Equilibrium Solubility Determination Workflow.

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